

Introduction to Solvent Violet 13: An Anthraquinone

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Compound of Interest
Compound Name: Solvent violet 13
Cat. No.: B083482

Solvent Violet 13, chemically known as 1-hydroxy-4-(p-tolylamino)anthraquinone, is a synthetic dye belonging to the robust anthraquinone class.^[1] Its properties. The fused aromatic ring system of the anthraquinone core imparts exceptional thermal and chemical stability, while the substituted amino group^{[2][3]}

Unlike water-soluble dyes, **Solvent Violet 13** is characterized by its insolubility in aqueous media and its high solubility in a range of organic solvents.^{[4][5]} This lipophilic nature is fundamental to its primary applications, enabling its intimate integration into non-polar polymer matrices and hydrocarbon colorant in industrial plastics to a functional molecule in advanced optical materials.

Caption: Chemical structure of **Solvent Violet 13**.

Core Application: High-Performance Coloration of Thermoplastics

The most extensive industrial application of **Solvent Violet 13** is the coloration of engineering plastics.^[7] Its success in this domain is not merely due to its demanding processing conditions of thermoplastics.

Causality of Performance:

- Thermal Stability: The anthraquinone structure is inherently stable, allowing the dye to resist thermal degradation at the high temperatures (often > 260°C) of polycarbonate (PC), polyethylene terephthalate (PET), and acrylonitrile butadiene styrene (ABS).^{[2][6][8]} This prevents color shifting or loss of performance over time.
- Lightfastness: The dye exhibits excellent resistance to photofading, with lightfastness ratings typically between 6 and 8 on the Blue Wool Scale in the case of products exposed to sunlight, a critical factor for automotive components and consumer goods.^[6]
- Migration Resistance: Once dissolved in the polymer matrix, **Solvent Violet 13** shows minimal tendency to "bleed" or migrate to the surface of the material's lifetime.^{[7][11][12]}

Performance Characteristics in Various Polymers

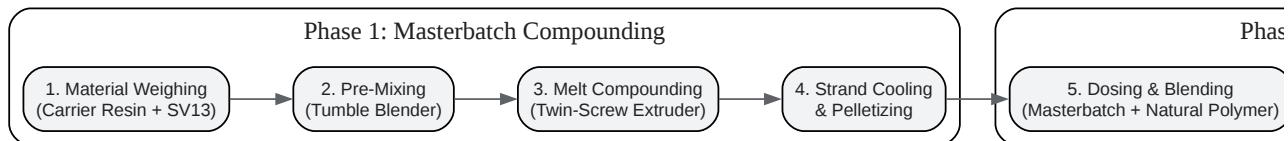
The compatibility and performance of **Solvent Violet 13** can be summarized across several common thermoplastics:

Polymer	Heat Resistance (°C)	Lightfastness (1-8)	Migration Resistance (1-8)
Polystyrene (PS/HIPS)	~260-300°C ^{[4][13]}	7-8 ^[13]	5 ^[4]
ABS	~280-300°C ^{[4][5]}	7 ^[4]	5 ^[4]
Polycarbonate (PC)	~300-350°C ^[8]	7-8 ^[9]	5 ^[4]
PMMA	~280°C ^[5]	7-8 ^[6]	5 ^[4]
PET	~300°C ^[2]	7 ^[4]	5 ^[4]
Rigid PVC (RPVC)	~280°C ^{[2][5]}	6-7 ^[6]	4-5 ^[4]

Protocol 1: Incorporation into Thermoplastics via Masterbatch Compounding

This protocol describes the standard industry method for creating a concentrated color masterbatch, which is then used to color the bulk polymer during dispersion and color consistency.

Principle: A masterbatch is a concentrated mixture of the pigment encapsulated within a carrier resin. Using a masterbatch avoids issues with handling the final product.[6]



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Caption: Workflow for coloring thermoplastics using a masterbatch.

Methodology:

- Material Selection & Preparation:
 - Carrier Resin: Select a carrier resin that is compatible with the final (let-down) polymer. A low-melt-flow-index version of the same polymer is often used.
 - **Solvent Violet 13**: Use the dye in its powder or microgranulate form. The microgranulate form is preferred for reduced dust and improved handling.
 - Drying: Dry both the carrier resin and the dye powder according to their respective technical data sheets to prevent processing defects caused by moisture.
- Weighing and Pre-Mixing:
 - Accurately weigh the carrier resin and **Solvent Violet 13** to achieve the desired high concentration (e.g., 10-30% dye loading by weight).
 - Combine the materials in a tumble blender or high-speed mixer and mix for 10-15 minutes to achieve a homogenous dry blend.
- Melt Compounding:
 - Set the temperature profile of a twin-screw extruder appropriate for the carrier resin. The profile should ensure complete melting and mixing without overheating.
 - Feed the dry blend into the extruder at a consistent rate. The high-shear environment of the twin screws ensures intensive and uniform dispersion.
 - Causality: The twin-screw extruder's design is critical for breaking down any agglomerates and achieving a high-quality molecular dispersion of the colorant.
- Cooling and Pelletizing:
 - Extrude the molten, colored polymer through a die into strands.
 - Pass the strands through a water bath to cool and solidify them.
 - Feed the cooled strands into a pelletizer to produce the final masterbatch pellets.
- Quality Control:
 - Perform a "let-down" test by mixing a small, precise amount of the masterbatch pellets with the natural target polymer (e.g., at a 1:100 ratio).
 - Injection mold a sample plaque and verify the color against a standard using a spectrophotometer. Check for undispersed specks or streaks.

Advanced Application: Fluorescent Tagging and Probing

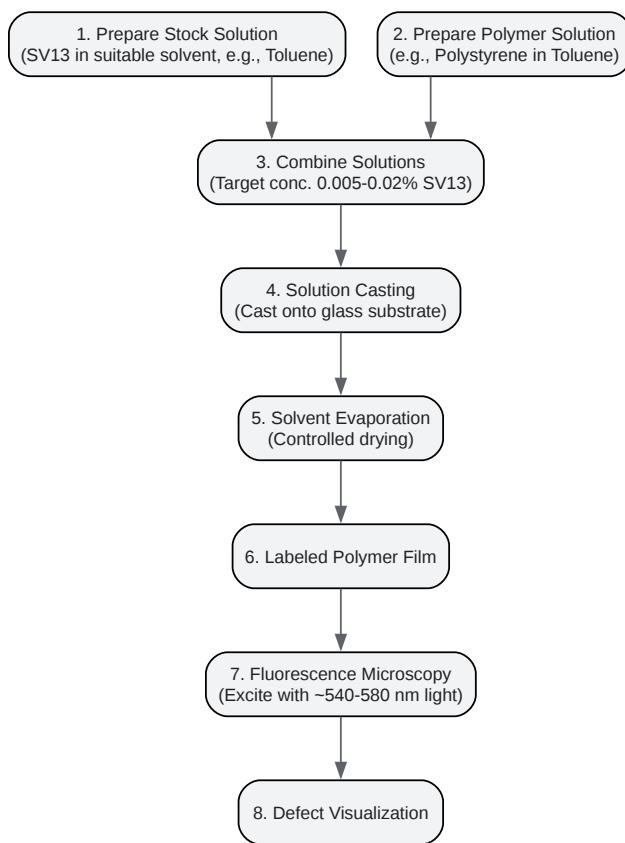
Beyond its role as a bulk colorant, the inherent fluorescence of **Solvent Violet 13** makes it a valuable tool for research applications, particularly for visualization of defects.

Causality of Application: When excited by light of a suitable wavelength (typically in the green-yellow region of the spectrum), **Solvent Violet 13** emits light of a longer wavelength, a phenomenon known as fluorescence. This emission can be detected with high sensitivity, allowing the dye to act as a tracer or tag within a material structure.

Protocol 2: Fluorescent Labeling of Polymer Films for Defect Analysis

This protocol outlines a method for incorporating **Solvent Violet 13** at a low concentration into a polymer film to enable the use of fluorescence microscopy to visualize voids or inclusions.

Principle: At low concentrations, the dye will be evenly dispersed throughout the polymer matrix. Any disruption to this uniformity, such as a void, an inclusion, or a defect, will alter the local fluorescence signal, making the defect easily visible under a fluorescence microscope.



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Caption: Workflow for preparing a fluorescein-labeled polymer film.

Methodology:

- **Solution Preparation:**
 - **Dye Stock Solution:** Prepare a 0.1% (w/v) stock solution of **Solvent Violet 13** in a suitable solvent like toluene or dichloromethane.^[2] Use a volume necessary.
 - **Polymer Solution:** Prepare a 10% (w/v) solution of the host polymer (e.g., Polystyrene) in the same solvent. Dissolution may take several hours depending on the polymer.
- **Doping the Polymer:**

- Calculate the volume of dye stock solution needed to achieve the desired final concentration in the polymer film (typically 0.005% to 0.02% by weight).
- Add the calculated volume of dye stock solution to the polymer solution and stir for at least 1 hour to ensure homogeneity.
- Film Casting:
 - Clean a glass substrate (e.g., a microscope slide) meticulously.
 - Place the substrate on a perfectly level surface in a fume hood.
 - Cast the doped polymer solution onto the substrate. The volume will determine the final film thickness. A doctor blade can be used for more control.
- Drying and Annealing:
 - Cover the casting setup with a petri dish or beaker to slow the rate of solvent evaporation, which helps to produce a more uniform film.
 - Allow the solvent to evaporate completely (typically 12-24 hours).
 - Optional: Anneal the film in a vacuum oven at a temperature just above the polymer's glass transition temperature to remove residual solvent and increase film stability.
- Microscopic Analysis:
 - Mount the polymer film on a fluorescence microscope.
 - Use an appropriate filter cube (e.g., one with an excitation filter around 540-580 nm and an emission filter that passes violet-blue light).
 - Acquire images. The bulk of the film should show a uniform, characteristic fluorescence. Defects like voids will appear as dark spots, while dye aggregates will appear as bright, distinct spots.

Characterization and Quality Control Protocols

Validating the properties of the raw dye is a prerequisite for any application. The following are standard protocols for characterizing **Solvent Violet 13**.

Protocol 3: Determination of Maximum Absorbance (λ_{max}) using UV-Visible Spectroscopy

Principle: This protocol determines the wavelength at which the dye shows maximum absorbance in a specific solvent, a key parameter for quality control.

Methodology:

- Prepare a Stock Solution: Accurately weigh ~10 mg of **Solvent Violet 13** and dissolve it in 100 mL of a spectroscopic-grade solvent (e.g., toluene).
- Prepare a Dilute Solution: Pipette 1 mL of the stock solution into a 100 mL volumetric flask and dilute to the mark with the same solvent to create a 100 times dilution.
- Spectrophotometer Setup: Turn on the UV-Vis spectrophotometer and allow it to warm up.
- Baseline Correction: Fill a quartz cuvette with the pure solvent and use it to perform a baseline correction across the desired wavelength range (e.g., 300-700 nm).
- Sample Measurement: Rinse the cuvette with the dilute dye solution, then fill it and place it in the spectrophotometer.
- Data Acquisition: Scan the sample across the wavelength range.
- Analysis: Identify the wavelength corresponding to the highest absorbance peak. This is the λ_{max} .

Concluding Remarks

Solvent Violet 13 is a highly versatile and robust dye whose utility in material science is firmly established. Its exceptional stability makes it an industrial workhorse. Its fluorescent properties open avenues for advanced research in material characterization and analysis. The protocols and principles outlined in this guidebook will help you harness the capabilities of this important anthraquinone dye.

References

- Benchchem. **Solvent Violet 13**|Anthraquinone Dye|Research Grade. [URL: <https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYC7ySt82iMPA4OzI5TEE97HP7FEP0xdBu53vvZqjmnAiVRA7RoHKdp2E74zFp18yzF5GnRbzx-TAp1T4K2LXXFeFPM51BzoeQ2PpNk4G12r-80o4oT>]
- Fineland Chem. CorSol® 3013 **Solvent Violet 13**. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQF8eqZAvnFG7Veqli6E6ONZwAKGKuZubB5dadjp_Vl4o6XaQQr2JOJY5wt353ZAL9Rt7jVFAjL6fLnnw3oZntSP3hRZKyzgVp6E]
- Unknown. Choosing the Right Violet Dye for Plastics: A Guide to **Solvent Violet 13**. [URL: https://vertexaisearch.cloud.google.com/grounding-api-r_ktxEk0KmPRPaX9yfMp4vEPNEh_IhUYww8QgCjzTntdvqGLsLKOMNcjq3uOFSuMMRovtAV9QjMxMr2c-2-C-QMU122hZL58yrrqYNtkePyYNLXScGELm5Kj5NnB18hpLMRj4q1ElzqmGuA9PCwmRQrK6pNxViyjvKI8d5H3zYKWAYE2zylJ3gL6Ce5RwnFg=]
- Wikipedia. **Solvent Violet 13**. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGDcA3uBaBLaSKU1F36TL7mX_y5L2Nqfvf_FQuODpalhZic3QHsGGB7OGS-3A4DeWuZWAh8rT8aaGEImae0R94z1ZLIM2Sm1jLoJ0pjWZVU7yrcZvSg=]
- Ranbar. Macrolex Violet B Gran– **Solvent Violet 13** Dye for Plastics. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHAnm1r65TXW4vAgEKKW_kWc0vVTTd385G3Jv2FFaWyqL0pEr9u5nrQKATcwF1JNXRBk04rugblzS8TH8dxrjZ5ZwGUe-g2SO]
- TIANKUN Dye Manufacturer & Supplier. Applications of **Solvent Violet 13**. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/Af4wRZC_xY6akCebyvr0QWXggp4CmORg5tz_kW9jgl08uulE7h1ygnZqY0xLrudS6PB9WnCr1mMV6WPMbufcoPTeSA71hLcvQwv3jw1741DeALi2t]
- National Center for Biotechnology Information. **Solvent Violet 13**. PubChem Compound Summary for CID 6680. [URL: <https://pubchem.ncbi.nlm.nih.gov/compound/6680>]
- Jinan Ogilvy Chemical Co., Ltd. **Solvent Violet 13**. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQF5LfjA9DmpHcWkH4CJrpNZbalNmpOlr1fkdkorv9AZIDY6fMrgb8AYsMiaTYe9U9Xnegfs_ImNjFn7p3wRqUOPj2hLCdb0LB0ANgJ_q3lyleWQBK2-r_SfrPkRhivmVrk]
- Hangzhou Epsilon Chemical Co.,Ltd. **Solvent Violet 13**. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHG2CWZ3LHh0EdXNndBREullTstfl_kmkCUI4rRzrDSzbyMWPXn_ziutQaROUs7XEvMpg3V7bEyN8YKQ67aaalry2A9HMRYtuy1Jc6ueftVnFDf4TWc8QZ-lj0MXrDE6PBtS_fjZlemokMWD2Zfr7zZpk319wq90p_WDSE6rNU]
- Unknown. **Solvent Violet 13**: High-Performance Dye for Plastics, Resins, and Fibers. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEX1EmBw2nEfBCjfWq4rXT0VnIYSjyBz6uf4sJevwsudAs90DnaFeimOCC0T5VQYrkbLd7HChYdXjU6eGP76v6rCx-Qjul-v_8MAki4Wjkno16Dr6KeG0QdlnRiqqFM_BF7zKau9z_uzBK7dnRLjW6_w-fa2R2W2XvTrQrbm4in3h]
- Abstract Chemical. ABSOPLAST **SOLVENT VIOLET 13**. SpecialChem. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFb7kg1j0xfHAC6QveoJ_ky5Z16SvEIF8ei1_QbhhDgzzwCfWjC93tEybHBfr8b3qKyXeMEKKKtqLDk1pnoGKCQjGpstjW-CR4_arUu3IX3UzWxOZO3DBdjGJ5sqkSqqv0yPdmEP1UJ7496XZGd16PmvsEmhpyZr32sHkDiQd0DyY4B8cpxVr4_uy7vIFxhZzFlnjdp12WC0pk4]
- Honor Pigments. **Solvent Violet 13**. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGYHW-JDy-uUcAAxHKevnqk_9uZhoZEWUcvqqlu6T_o7OXrsDXsPf98cqjKU8v2msOP27ISKn0JVMTLcAkhh9cc7oX12fED2918-qc8JE5haK65Z37oQTRQxTU]
- Ranbar. **Solvent Violet 13** – Ranbar Violet B Anthraquinone Dye. [URL: <https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHWW8hiKESB6jz8vdzrT2ZvFvW5gvRqTbWEVcR7NtOtcYjGAAus6VRkdtTE-hYADvafTeYZMf7B1Q9X6zhtGtKepmFZHN4dUNfka3rs9sHGxBleon>]
- Precise Color. China **Solvent Violet 13** / CAS 81-48-1 factory and manufacturers. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/Dhj4oWd0GuakgGUxVqqlwU6klp0rqL1I8R7PK7X6iJcjqjVpOUJ2eBMHAo_VzLeUBQJyjTPIDso4mcUSB44ZoQb5jl-rqtjOXFxc_xA9QTsmudFgq]
- Liu, L.P., et al. Synthesis and Properties of Fluorescent Polymers. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHcLBcNH1vElvZr4YzIgenWXWdJe53BHSn3VfkUzCBicIAOpbdKz6zDXEzg2Eidx0SqrHcjJ56E0t-i_6CP_0lvT3MzrX6K3Ri8LpJJdxh37EVl6g==]
- Pylam Dyes. **Solvent Violet 13**. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQH5P3bWANBGOr05XrPxc0ylkDMMun11kgA2Z1vyUREiTfnwQD37JehoovDbMFI16uymsdUJX7JKbRval1eWvYKsHtk5MvOqd1by-cXH7j2BQlqjUIS5uxKGpB_vC9ZDAoA==]
- Google Patents. CN105237417A - Synthetic method for **solvent violet 13**. [URL: <https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGMVRDE1FjdjRkkgWKh1KtNeIhxiQR0w6wtlmpvCNB3yY178PGcHmb07v53bcwC5sTjBjaPStfDECmmKcdnsobbb19Dy9Kym>]
- Google Patents. CN105237417B - Synthetic method for **solvent violet 13**. [URL: <https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFRgQb1kZ41zS9H1zHmgolFf8c7qFQmpQ0dXS2Qa1x6MZH916TUDr3Sct9RN0oR8QUkhNi1ogv1ntmzydML2Z1-jnxLzZTPRBKBf>]
- SciSpace. **Solvent Violet 13** | 5 Publications | 4 Citations. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGkcZ_PQ2Z6ql1QnlwfR4C9jOibpk1APt0HRPiaLJ9WENPOTYKYQdDuhKhikWk15CuYoaGWNqaEaWjX0hXN1YXHSeGy5CnI]
- World dye variety. **Solvent Violet 13**. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQH42IKonESpceINHf7RQczvx1gTVRt2Bip_wcpJTxIr6zq5e1_FCni44i_ejwCxI93t-JOARQ2D4-jvy9CrSbYtzB9yHT1r-nt-Asijp0qRTjBbYrdheyzzXmdBA1yj-FmMqX9VZ-hMqX4Yb1J]
- AIMPLAS. Canada keeps a close eye on **solvent Violet 13**. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEgy6Lng79zbFUw16weoSaqc8VByNt3Np02EcGnkF9oMG8Sk3KOj84LJ12j5627Aotmf-YFAZc2VhL88YhkljB4VZl_ztZNmWZClDPCwJEQKifKz8uZasc3hnsLW57B4kcMX5syUdnJhuFDNGAXzdhWc2GgnVevUhY2Oi7c8NMnoeK1KVwnB8p6S77V6JRVj06Wy24nrL6pQ==]
- Smolecule. Buy **Solvent violet 13** | 81-48-1. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFchVw_9fLYPHN3qzFqHYmsHv7jD2FYl6ZkbuQzeX7abDV2zO0z_vJvmpGSlapwCB9uHTa7HKichwJXRm5scnuEPrnFP2Bh9LrXiKLSfbXcTZRZQwf]
- ChemicalBook. **Solvent Violet 13** | 81-48-1. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQG5XtkAjc7viahv7KvKiXzOBrg5qjNtGwlOYbnYu79DLEdO1HJheWEzF1VtqTraXwvJYK9Pc1IGpQgafKPT80AbT2ok3xG0dQ9E1nCjNGJ18wQ5Q8zsZh1cyz_ClkgIfpUzsd6NOBbXIw]
- Government of Canada. Risk Management Approach for **Solvent Violet 13**. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/1wEPBSeJ7N0jGThJvnRqLcczcvtpWCQAXBhlu6j74tudWMd39RNrwPb6urJk1p1cAiBAYDT25B-AIEp7AHldrfm_Yi1XGIXLqBp4DDE4yNMaEnAE8xKuh-gGiyFtzXi-fSPR_NNF5V09aK09OusR38U=]

- Government of Canada. Risk management approach for **Solvent Violet 13**. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/U3_td35v3JKmys335eosbJD5K34vXPU7Y7HPIOA1j-R6Dyvj9H9HK_hxSQ0Bni_K2I1_Zt8dkbUUaAJ8j7uxItkFRc7K1o482vVYabSrpaiQRA5wtANPI4Qvp1qvJ1O26WTkokd8mA_YFRCfC4qo4V8axMCN2BRI32JxvH_p6hoKLIBLGNctaHJAQzXmwpaA=]

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Sources

- 1. Solvent Violet 13 - Wikipedia [en.wikipedia.org]
- 2. benchchem.com [benchchem.com]
- 3. worlddyeveristy.com [worlddyeveristy.com]
- 4. CorSol® 3013 Solvent Violet 13 | Fineland Chem [finelandchem.com]
- 5. Solvent Violet 13 – Ranbar Violet B Anthraquinone Dye [ranbarr.com]
- 6. nbino.com [nbino.com]
- 7. nbino.com [nbino.com]
- 8. Applications of Solvent Violet 13 - TIANKUN Dye Manufacturer & Supplier [tiankunchemical.com]
- 9. Macrolex Violet B Gran– Solvent Violet 13 Dye for Plastics [ranbarr.com]
- 10. pylamdyes.com [pylamdyes.com]
- 11. Solvent Violet 13 [jnogilvychem.com]
- 12. China Solvent Violet 13 / CAS 81-48-1 factory and manufacturers | Precise Color [precisechem.com]
- 13. epsilonpigments.com [epsilonpigments.com]
- 14. Buy Solvent violet 13 | 81-48-1 | >98% [smolecule.com]
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